

# Daminozide-d4 stability and recommended storage conditions

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## Technical Guide: Stability and Storage of Daminozide-d4

This guide provides an in-depth overview of the stability and recommended storage conditions for **Daminozide-d4**, a deuterated internal standard crucial for the quantification of Daminozide. The information is intended for researchers, scientists, and professionals in drug development and analytical chemistry.

#### **Physicochemical and Storage Information**

**Daminozide-d4**, also known as Aminozide-d4, is the deuterated form of Daminozide, a plant growth regulator.[1][2] As an internal standard, its stability is paramount for accurate quantification in analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1][2]

#### **General Properties**

The key physicochemical properties of **Daminozide-d4** are summarized below.



Property	Value	Source
Formal Name	4-(2,2-dimethylhydrazineyl)-4-oxobutanoic-2,2,3,3-d4 acid	[1]
Synonyms	Aminozide-d4, DAMINOZIDE- 2,2,3,3-D4	
Molecular Formula	C6H8D4N2O3	-
Formula Weight	164.2 g/mol	
Purity	≥99% deuterated forms (d1-d4) or >95% (HPLC)	
Form	Solid	-
Appearance	White to Off-white crystals or powder	<del>-</del>
Melting Point	157 to 160°C	-

#### **Solubility**

The solubility of **Daminozide-d4** in various solvents is critical for preparing stock solutions for experimental use.

Solvent	Concentration	Source
DMF	5 mg/ml	
DMSO	11 mg/ml	-
PBS (pH 7.2)	2 mg/ml	-
Water	Slightly Soluble	-

#### **Recommended Storage and Stability**

Proper storage is essential to ensure the long-term integrity of **Daminozide-d4**. The consensus from suppliers indicates that the compound is stable for multiple years when stored correctly.



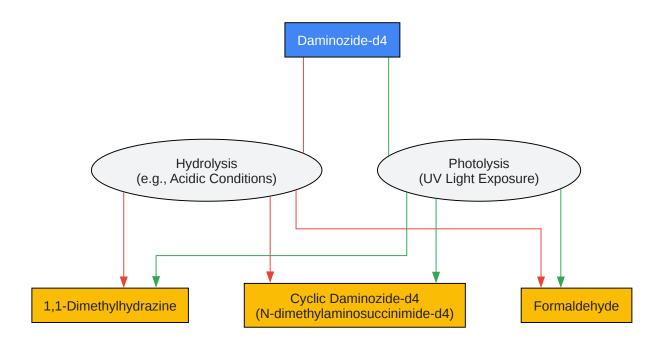
Condition	Recommendation	Source
Storage Temperature	-20°C	
Long-Term Stability	≥ 4 years (when stored at -20°C)	
Shipping Condition	Room temperature (continental US)	•

#### **Potential Degradation Pathway**

While specific degradation pathways for **Daminozide-d4** are not detailed in the available literature, studies on its non-deuterated analogue, Daminozide, provide insight into its potential instability under certain conditions. The primary degradation mechanisms are hydrolysis and photolysis.

Under acidic conditions (pH 1), Daminozide hydrolyzes with a half-life of 41 days. Exposure to ultraviolet light also causes significant decomposition. The degradation products identified for Daminozide include 1,1-dimethylhydrazine, cyclic daminozide (N-dimethylaminosuccinimide), and formaldehyde, suggesting the degradation route is primarily hydrolytic. It is reasonable to infer that **Daminozide-d4** would follow a similar degradation pathway.





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Caption: Potential degradation pathway of **Daminozide-d4** based on its non-deuterated analogue.

#### **Experimental Protocols for Stability Assessment**

A comprehensive stability testing program is essential to determine a compound's shelf life and identify potential degradation products. The following outlines a general protocol for assessing the stability of **Daminozide-d4**, incorporating long-term and accelerated studies as guided by ICH principles.

#### **Objective**

To evaluate the long-term stability of **Daminozide-d4** as a solid and in solution under various storage conditions and to identify potential degradation products using stability-indicating analytical methods.



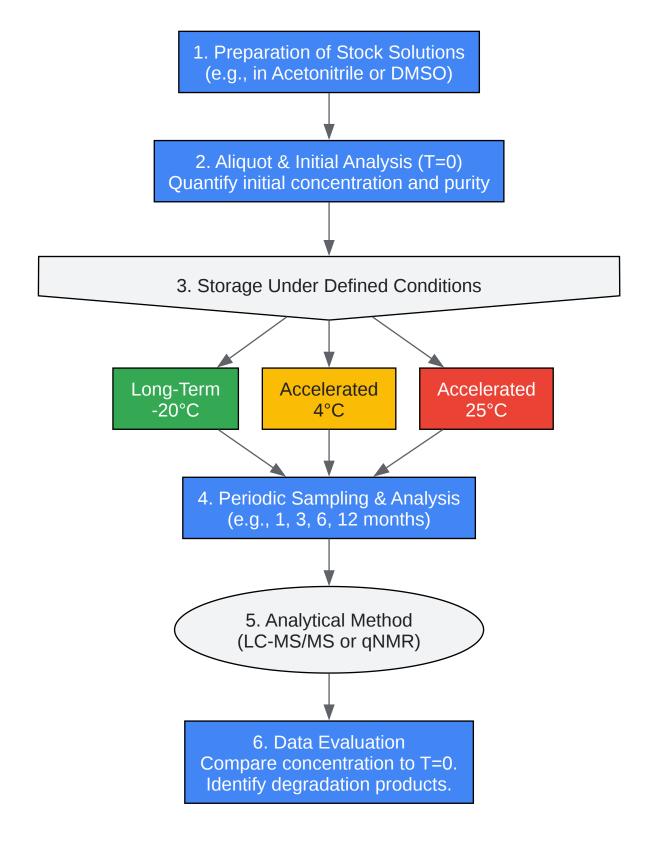
#### **Materials and Methods**

- Test Substance: Daminozide-d4 solid material.
- Solvents: Acetonitrile, Methanol, DMSO (HPLC or MS grade).
- Equipment: Analytical balance, volumetric flasks, autosampler vials, HPLC or LC-MS/MS system, environmental chambers.

### **General Experimental Workflow**

The workflow involves preparing stock solutions, storing them under controlled conditions, and analyzing them at predetermined intervals.





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Caption: General workflow for a long-term stability study of **Daminozide-d4** solutions.



#### **Procedure Details**

- Preparation of Solutions: Prepare a stock solution of **Daminozide-d4** at a known concentration (e.g., 1 mg/mL) in a suitable solvent like acetonitrile or DMSO.
- Initial Analysis (Time Zero): Immediately after preparation, analyze the solution to establish
  the initial concentration and purity. This serves as the baseline for all future comparisons.
  The analytical method should be stability-indicating, meaning it can separate the parent
  compound from any potential degradation products.
- Storage: Aliquot the stock solution into amber vials to protect from light and store them in calibrated environmental chambers at various conditions:
  - Long-Term: -20°C (recommended storage).
  - Accelerated: 4°C (refrigerated) and 25°C (room temperature).
- Time Points: Pull samples from each storage condition at predetermined intervals (e.g., 1, 3, 6, 9, 12, 18, and 24 months for long-term; 1, 3, and 6 months for accelerated).
- Analysis: Analyze the samples using a validated stability-indicating method, such as:
  - LC-MS/MS: This is a powerful technique for quantifying the remaining parent compound and for identifying and characterizing any new peaks corresponding to degradation products.
  - Quantitative NMR (qNMR): A highly precise method that can provide simultaneous qualitative and quantitative information without the need for an identical reference standard, making it suitable for long-term monitoring.
- Data Evaluation: Compare the concentration of Daminozide-d4 at each time point to the initial (T=0) concentration. A significant loss of the parent compound (e.g., >10%) may indicate instability under that specific storage condition. Any new peaks observed in the chromatogram should be investigated as potential degradation products.

By following this protocol, researchers can confidently establish the stability of their **Daminozide-d4** standards, ensuring the accuracy and reliability of their experimental results.



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#### References

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